

Solid-Phase Synthesis of Peptide 5: Application Notes and Protocols

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Compound of Interest

Compound Name: Peptide 5

Cat. No.: B1576983

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This document provides a detailed protocol for the solid-phase synthesis of **Peptide 5**, a hexapeptide with the sequence Thz-Gly-Tyr-Arg-Met-His-Lys. The synthesis is based on the widely used Fmoc/tBu strategy.[1][2] While the designation "**Peptide 5**" can be ambiguous, this protocol specifically addresses the synthesis of the aforementioned sequence, which has been described in the scientific literature.[3] Another molecule, also referred to as "Peptide5," is known as a connexin43 hemichannel blocker; however, this protocol does not pertain to that specific peptide.[4]

Solid-phase peptide synthesis (SPPS) is the method of choice for producing peptides in a laboratory setting.[1][5] It involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble solid support, or resin.[5] This methodology simplifies the purification process as excess reagents and byproducts are removed by simple filtration and washing.[2]

Materials and Reagents

The following table lists the necessary materials and reagents for the synthesis, purification, and characterization of **Peptide 5**.

Category	Item	Notes
Resin	Pre-loaded Fmoc-L-Lys(Boc)-Wang resin	Substitution level: 0.3 - 0.8 mmol/g
2-Chlorotrityl chloride resin	For C-terminal carboxylic acids[6]	
Rink amide resin	For C-terminal amides[6]	
Amino Acids	Fmoc-L-His(Trt)-OH	
Fmoc-L-Met-OH		
Fmoc-L-Arg(Pbf)-OH		
Fmoc-L-Tyr(tBu)-OH		
Fmoc-Gly-OH		
Boc-Thz-OH	Racemic mixture[3]	
Coupling Reagents	HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)	
HCTU (2-(6-Chloro-1H-benzotriazole-1-yl)-1,1,3,3-tetramethylaminium hexafluorophosphate)	Recommended for most couplings[6]	
DIC (N,N'-Diisopropylcarbodiimide)		
HOBt (Hydroxybenzotriazole)		
Bases	DIPEA (N,N-Diisopropylethylamine)	
Piperidine	For Fmoc deprotection	
2,4,6-Collidine	[6]	
Solvents	DMF (N,N-Dimethylformamide)	Peptide synthesis grade, amine-free[6]

DCM (Dichloromethane)		
Acetonitrile (ACN)	HPLC grade	
Methanol (MeOH)		
Diethyl ether		
Cleavage Cocktail	Trifluoroacetic acid (TFA)	
Triisopropylsilane (TIS)	Scavenger	
Water		
1,2-Ethanedithiol (EDT)	Scavenger, particularly for Trp-containing peptides	
Purification	Preparative and analytical HPLC columns	C18 reverse-phase
Water with 0.1% TFA (Mobile Phase A)		
Acetonitrile with 0.1% TFA (Mobile Phase B)		
Analysis	MALDI-TOF Mass Spectrometer	

Experimental Protocols

Resin Preparation

- Place the desired amount of pre-loaded Fmoc-L-Lys(Boc)-Wang resin in a solid-phase synthesis vessel.
- Swell the resin in DMF for at least 1 hour, or in DCM for at least 30 minutes.[\[6\]](#)
- After swelling, drain the solvent.

Fmoc Solid-Phase Peptide Synthesis (SPPS) Workflow

The synthesis of the peptide chain is achieved through iterative cycles of deprotection and coupling.

Fmoc Deprotection:

- Add a 20% (v/v) solution of piperidine in DMF to the resin.
- Agitate the mixture for 5-10 minutes at room temperature.
- Drain the solution.
- Repeat the piperidine treatment for another 5-10 minutes.
- Wash the resin thoroughly with DMF (5-7 times) to remove residual piperidine and the dibenzofulvene-piperidine adduct.^[7]

Amino Acid Coupling:

- In a separate vial, dissolve 4 equivalents of the Fmoc-protected amino acid and 3.9 equivalents of HCTU in DMF.
- Add 8 equivalents of DIPEA to the amino acid solution to activate it.
- Immediately add the activated amino acid solution to the deprotected peptide-resin.
- Agitate the mixture for 1-2 hours at room temperature.
- To monitor the completion of the coupling reaction, a Kaiser ninhydrin test can be performed.
- After complete coupling, drain the solution and wash the resin with DMF (3-5 times) and DCM (3-5 times).

This deprotection and coupling cycle is repeated for each amino acid in the sequence: Fmoc-L-His(Trt)-OH, Fmoc-L-Met-OH, Fmoc-L-Arg(Pbf)-OH, Fmoc-L-Tyr(tBu)-OH, and Fmoc-Gly-OH.

Final Amino Acid Coupling:

For the final coupling step, racemic Boc-Thz-OH is used.^[3]

- Perform the Fmoc deprotection on the N-terminal Glycine.
- Follow the amino acid coupling protocol described above using Boc-Thz-OH.

Peptide Cleavage and Deprotection

- After the final coupling and washing, dry the peptide-resin under vacuum.
- Prepare a cleavage cocktail of TFA/TIS/Water (95:2.5:2.5, v/v/v).
- Add the cleavage cocktail to the dried resin (approximately 10 mL per gram of resin).
- Agitate the mixture at room temperature for 2-3 hours.[2] For peptides containing multiple arginine residues, a longer cleavage time may be necessary.[8]
- Filter the resin and collect the filtrate containing the peptide.
- Wash the resin with a small amount of fresh cleavage cocktail.
- Combine the filtrates and precipitate the crude peptide by adding cold diethyl ether.
- Centrifuge the mixture to pellet the peptide, decant the ether, and repeat the ether wash twice.
- Dry the crude peptide pellet under vacuum.

Purification

The crude peptide is purified by reverse-phase high-performance liquid chromatography (RP-HPLC).[5][9]

- Dissolve the crude peptide in a minimal amount of a suitable solvent, such as 50% acetonitrile/water.
- Purify the peptide on a preparative C18 column using a linear gradient of mobile phase B (acetonitrile with 0.1% TFA) in mobile phase A (water with 0.1% TFA). A gradient of 5-45% B over 50 minutes has been reported for the purification of **Peptide 5**. [3]
- Monitor the elution of the peptide by UV absorbance at 220 nm and 280 nm.

- Collect the fractions containing the purified peptide.
- Confirm the purity of the collected fractions using analytical RP-HPLC.
- Pool the pure fractions and lyophilize to obtain the final peptide as a fluffy white powder.[3]

Data Presentation

Table 1: Summary of Synthesis Cycles for Peptide 5

Cycle	Amino Acid	Protecting Groups	Coupling Reagent
1	Fmoc-L-His-OH	Trt (Trityl)	HCTU/DIPEA
2	Fmoc-L-Met-OH	None	HCTU/DIPEA
3	Fmoc-L-Arg-OH	Pbf (2,2,4,6,7-Pentamethyldihydrobenzofuran-5-sulfonyl)	HCTU/DIPEA
4	Fmoc-L-Tyr-OH	tBu (tert-Butyl)	HCTU/DIPEA
5	Fmoc-Gly-OH	None	HCTU/DIPEA
6	Boc-Thz-OH	Boc (tert-Butoxycarbonyl)	HCTU/DIPEA

Table 2: Analytical Data for Purified Peptide 5

Analysis	Result	Reference
Molecular Formula	C38H58N12O10S2	[3]
Molecular Weight (M+H)+	906 Da	[3]
Analytical HPLC	Two peaks	[3]
Retention Time (Rt)	13.5 and 13.7 min	[3]
HPLC Gradient	10-60% B in 30 min	[3]

Note: The two peaks observed in HPLC are due to the use of racemic Boc-Thz-OH in the final coupling step, resulting in two diastereomers.[3]

- [8. peptide.com \[peptide.com\]](#)
- [9. chromacademy.com \[chromacademy.com\]](#)
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